

Safe Disposal of Benzyl 5-hydroxypentanoate: A Procedural Guide

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Compound of Interest

Compound Name: **Benzyl 5-hydroxypentanoate**

Cat. No.: **B121578**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection.

Benzyl 5-hydroxypentanoate, a compound utilized in various synthetic processes, requires careful handling and disposal due to its potential hazards. This guide provides a comprehensive, step-by-step procedure for its safe disposal.

Chemical Safety Profile

Understanding the hazard profile of **Benzyl 5-hydroxypentanoate** is the first step in its safe management. The compound is classified with the following hazard statements:

- H302: Harmful if swallowed[1][2]
- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1][2]

These classifications necessitate the use of appropriate personal protective equipment (PPE) and adherence to strict disposal protocols.

Quantitative Data Summary

For quick reference, the key identifiers and physical properties of **Benzyl 5-hydroxypentanoate** are summarized in the table below.

Property	Value
CAS Number	134848-96-7
Molecular Formula	C ₁₂ H ₁₆ O ₃
Molecular Weight	208.25 g/mol
Appearance	Colorless to clear Pale Yellow Oil
Boiling Point	314.8±25.0 °C (Predicted)
Density	1.100±0.06 g/cm ³ (Predicted)
Storage Temperature	2-8°C (Refrigerator) or -80°C

Experimental Protocol: Disposal Procedure

This protocol outlines the necessary steps for the safe and compliant disposal of **Benzyl 5-hydroxypentanoate**.

Objective: To safely dispose of **Benzyl 5-hydroxypentanoate** waste in accordance with general laboratory safety standards.

Materials:

- Designated hazardous waste container (chemically compatible, e.g., glass or polyethylene)
- Hazardous waste labels
- Personal Protective Equipment (PPE):
 - Nitrile gloves
 - Safety glasses or goggles
 - Laboratory coat

- Fume hood
- Spill kit for chemical spills

Procedure:

- Personnel Protection: Before handling **Benzyl 5-hydroxypentanoate**, ensure all required PPE is worn. This includes a lab coat, nitrile gloves, and safety glasses.
- Waste Segregation:
 - Do not dispose of **Benzyl 5-hydroxypentanoate** down the sink or in regular trash.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Liquid waste containing **Benzyl 5-hydroxypentanoate** should be collected in a designated container for non-halogenated organic solvent waste.
 - Solid waste, such as contaminated gloves, paper towels, or vials, should be collected in a separate, clearly labeled container for solid chemical waste.
- Waste Collection:
 - Perform all transfers of **Benzyl 5-hydroxypentanoate** waste inside a certified fume hood to minimize inhalation exposure.
 - Use a funnel for transferring liquid waste to the designated container to prevent spills.
 - Ensure the waste container is made of a material compatible with **Benzyl 5-hydroxypentanoate**. The original container is often a suitable choice for waste collection.[\[6\]](#)
 - Do not overfill the waste container; leave at least 10% headspace to allow for vapor expansion.
 - Keep the hazardous waste container securely closed when not in use.[\[4\]](#)[\[6\]](#)
- Labeling of Hazardous Waste:
 - Immediately label the hazardous waste container with a completed hazardous waste tag.

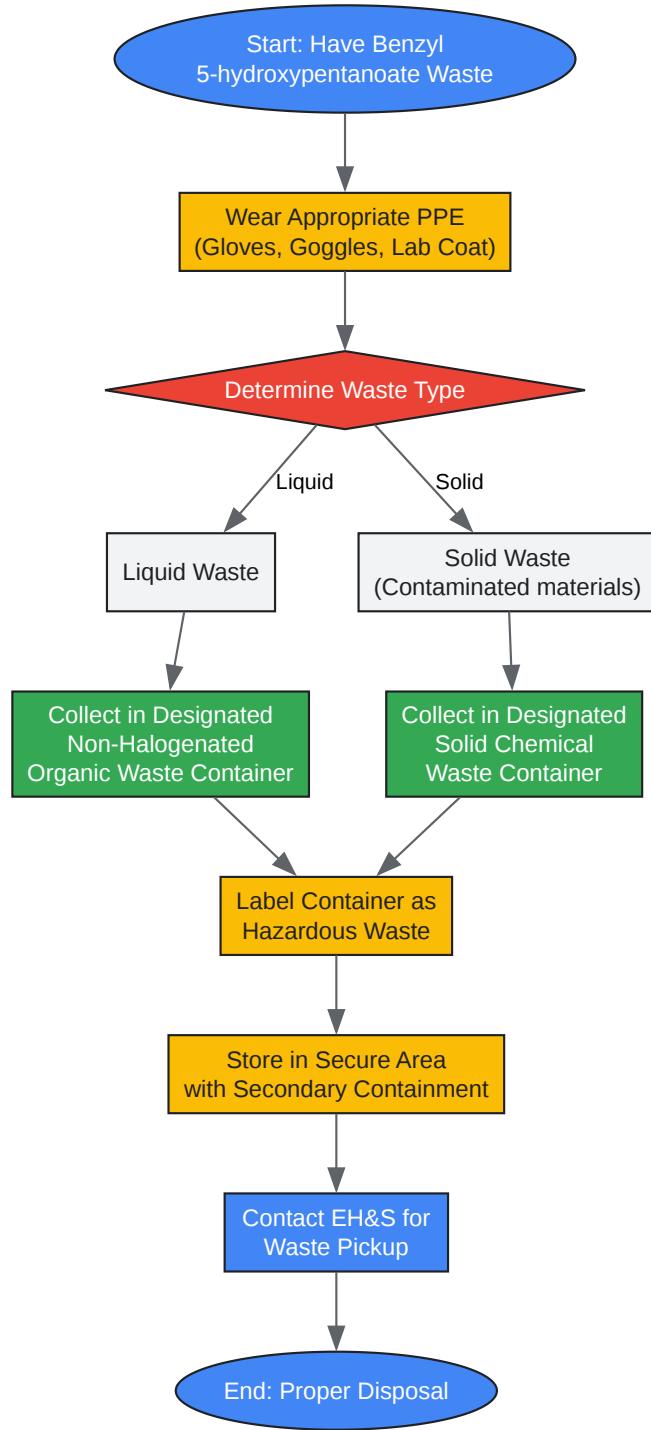
- The label must include:
 - The words "Hazardous Waste"[\[4\]](#)
 - The full chemical name: "**Benzyl 5-hydroxypentanoate**" (avoid abbreviations or formulas)[\[4\]](#)
 - The approximate concentration and volume of the waste.
 - The date the waste was first added to the container.
 - The name of the principal investigator or laboratory contact.
- Storage of Hazardous Waste:
 - Store the labeled hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible chemicals.
 - Utilize secondary containment, such as a chemical-resistant tray, to contain any potential leaks or spills.[\[7\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor to schedule a pickup for the waste.[\[8\]](#)[\[9\]](#)
 - Follow all institutional and local regulations for the disposal of hazardous chemical waste.
- Spill and Emergency Procedures:
 - In the event of a spill, immediately alert others in the vicinity.
 - If the spill is small and you are trained to handle it, use an appropriate chemical spill kit to absorb the material.
 - Place all contaminated cleanup materials in a sealed bag and dispose of it as hazardous solid waste.

- For large spills, evacuate the area and contact your institution's emergency response team.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Benzyl 5-hydroxypentanoate**.

Disposal Workflow for Benzyl 5-hydroxypentanoate

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